

Application Notes and Protocols for Tefluthrin Seed Treatment Formulations

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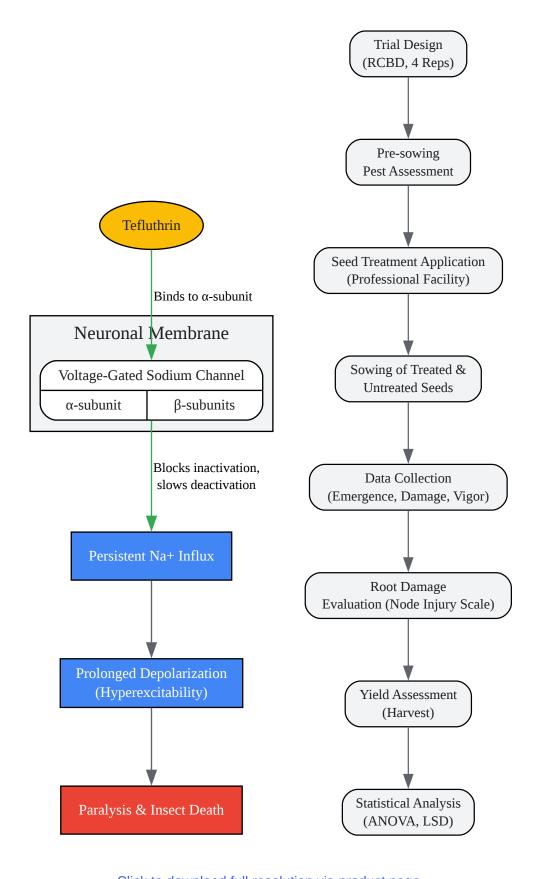
Introduction

Tefluthrin is a synthetic pyrethroid insecticide used for the control of a broad spectrum of soil-dwelling insect pests.[1] As a seed treatment, it provides targeted protection to the seed and developing seedling from pests present at the time of planting. Its relatively high volatility allows it to create a protective vapor barrier around the seed in the soil, acting as both a contact insecticide and a repellent.[1][2] **Tefluthrin** belongs to the IRAC Mode of Action Group 3A, targeting the insect's nervous system.[3][4]

Mechanism of Action

Tefluthrin, like other pyrethroids, disrupts the normal functioning of the nervous system in insects.[1] It acts as a fast-acting axonic excitotoxin by targeting voltage-gated sodium channels.[1][5] The primary binding site is on the α-subunit of the sodium channel complex.[1] By binding to this site, **tefluthrin** blocks the inactivation and slows the deactivation of the channel. This leads to a persistent and prolonged activation of the sodium channels, resulting in a continuous influx of sodium ions.[1][6] The subsequent state of hyperexcitability and nerve depolarization leads to paralysis and ultimately the death of the insect.[5]





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